Technical Monograph: Spectral Characterization of Boc-3-(1-naphthyl)-D-alanine

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Compound of Interest

Compound Name:	*N-(tert-Butoxycarbonyl)-3-naphthalen-1-yl-D-alanine*
CAS No.:	*76932-48-4*
Cat. No.:	*B558730*

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Executive Summary

Boc-3-(1-naphthyl)-D-alanine (Boc-D-1-Nal-OH) is a critical non-canonical amino acid used extensively in the synthesis of peptidomimetics, particularly for introducing hydrophobic bulk and aromatic stacking interactions into peptide backbones. Its structural rigidity and steric properties make it a staple in the development of somatostatin analogs, antimicrobial peptides, and kinase inhibitors.

This guide provides a comprehensive technical analysis of the spectral data required to validate the identity and purity of Boc-D-1-Nal-OH. It moves beyond simple data listing to explain the causality of spectral features, ensuring researchers can distinguish this compound from its structural isomers (e.g., the L-enantiomer or the 2-naphthyl regioisomer).

Chemical Identity & Physical Constants

Before spectral analysis, the fundamental physicochemical properties must be established to ensure the correct starting material is being analyzed.

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Parameter	Specification
Chemical Name	N-(tert-Butoxycarbonyl)-3-(1-naphthyl)-D-alanine
Common Abbreviation	Boc-D-1-Nal-OH
CAS Number	76932-48-4 (Specific to D-isomer)
Molecular Formula	
Molecular Weight	315.36 g/mol
Appearance	White to off-white powder
Solubility	Soluble in Methanol, DMF, DMSO; Insoluble in Water
Melting Point	142 - 144 °C

Structural Architecture

Understanding the molecule's topology is prerequisite to interpreting its NMR spectrum. The structure consists of three distinct domains: the hydrophobic 1-Naphthyl side chain, the chiral D-Alanine backbone, and the acid-labile Boc protecting group.

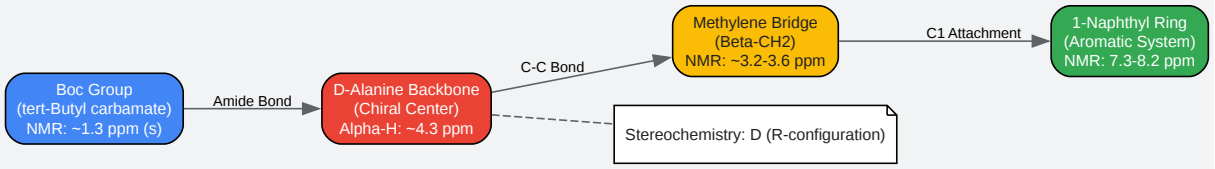

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Figure 1: Structural segmentation of Boc-D-1-Nal-OH highlighting key NMR diagnostic regions.

Primary Spectral Data[4][5][6]

Nuclear Magnetic Resonance (H NMR)

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Solvent: DMSO-

(Preferred for solubility and preventing aggregation). Frequency: 400 MHz or higher.

The NMR spectrum of Boc-D-1-Nal-OH is characterized by the distinct splitting of the diastereotopic

-protons and the complex aromatic region of the naphthalene ring.

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Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Insight
12.60 - 12.80	Broad Singlet	1H	-COOH	Carboxylic acid proton; often broad or invisible depending on water content.
8.15 - 8.25	Doublet	1H	Naphthyl C-H	Proton at C8 or C4 position; significantly deshielded.
7.90 - 7.95	Doublet	1H	Naphthyl C-H	Proton at C5 position.
7.75 - 7.85	Multiplet	1H	Naphthyl C-H	Overlapping aromatic signals.
7.30 - 7.60	Multiplet	4H	Naphthyl C-H	Remaining aromatic protons (C2, C3, C6, C7).
7.15 - 7.25	Doublet	1H	-NH-	Carbamate amide proton.
4.30 - 4.45	Multiplet	1H	-CH	Chiral center proton. Shift varies with concentration.
3.55 - 3.65	Doublet of Doublets	1H	-CH	Diastereotopic methylene proton (deshielded by ring current).
3.20 - 3.35	Doublet of Doublets	1H	-CH	Diastereotopic methylene proton.

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1.30 - 1.35	Singlet	9H	Boc t-Butyl	Characteristic intense singlet. Diagnostic for protection.

Technical Note on Regioisomerism: To distinguish 1-Nal from 2-Nal, observe the aromatic splitting pattern. 1-Nal derivatives typically show a more dispersed aromatic region due to the lower symmetry and steric clash of the peri-protons compared to the more symmetrical 2-Nal.

Mass Spectrometry (ESI-MS)

Mode: Positive Ion Mode (

)

- Theoretical Monoisotopic Mass: 315.15 Da
- Observed Peaks:
  - 338.15:

    (Sodium adduct, typically base peak).
  - 316.15:

    (Protonated molecular ion).
  - 260.1:

    (Loss of tert-butyl group).
  - 216.1:

    (Complete removal of Boc group, fragment corresponds to free amino acid).

Infrared Spectroscopy (FT-IR)

Method: KBr Pellet or ATR (Attenuated Total Reflectance).

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Wavenumber ( )	Vibration Mode	Functional Group
3300 - 3400	N-H Stretch	Carbamate (Amide A)
2900 - 3000	C-H Stretch	Aliphatic (t-Butyl) and Aromatic C-H
1705 - 1720	C=O Stretch	Carboxylic Acid (free)
1680 - 1695	C=O Stretch	Carbamate (Urethane)
1500 - 1520	N-H Bend	Amide II band
770 - 800	C-H Bend (out of plane)	Naphthalene ring signature

Optical Rotation (Chiral Purity)

This is the definitive test to distinguish the D-isomer from the L-isomer.

- Parameter: Specific Rotation
- Value:+52.0°

  2.0°
- Conditions: c = 1.0 in Methanol (MeOH).
- Interpretation:
  - Positive (+) rotation in MeOH indicates the D-isomer.
  - Negative (-) rotation in MeOH typically indicates the L-isomer.
  - Warning: Solvent effects are drastic. Changing solvent to DMF or Glacial Acetic Acid can invert the sign. Always report solvent and temperature.

Experimental Protocols

HPLC Purity Analysis (Reverse Phase)

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This protocol ensures the compound is free from synthesis byproducts (e.g., free naphthylalanine or unreacted Boc-anhydride).

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 100 mm, 3.5 µm).
- Mobile Phase A: 0.1% TFA in Water (Milli-Q).
- Mobile Phase B: 0.1% TFA in Acetonitrile (HPLC Grade).
- Gradient: 5% B to 95% B over 20 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 220 nm (Amide bond) and 280 nm (Naphthalene absorption).
- Retention Time: Boc-D-1-Nal-OH is hydrophobic and will elute late in the gradient (typically 14-16 min depending on dead volume).

Solubility & Handling

- Storage: Store at +2°C to +8°C, desiccated.
- Solulization: For SPPS (Solid Phase Peptide Synthesis), dissolve in DMF or NMP. If the solution appears cloudy, sonicate for 30 seconds. Do not heat above 40°C to prevent Boc deprotection or racemization.

Quality Control Workflow

The following self-validating workflow ensures that the spectral data is actionable and the material is suitable for downstream synthesis.

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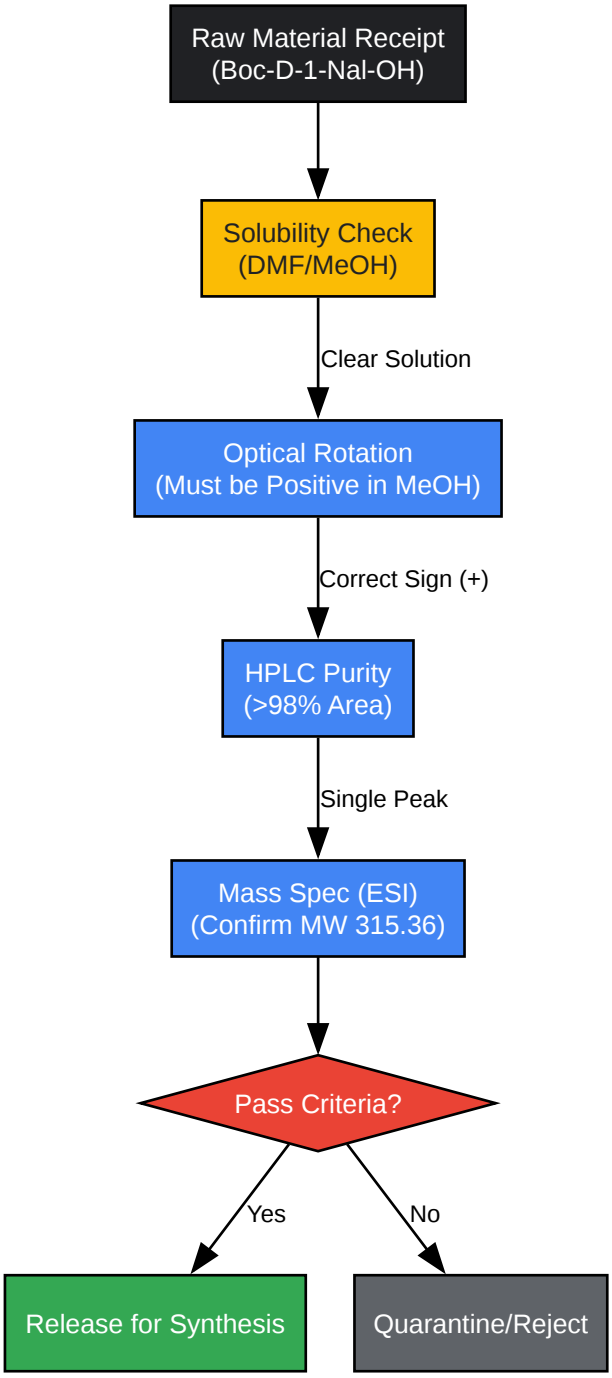

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Figure 2: Quality Control Decision Tree for Boc-D-1-Nal-OH validation.

References

- Chem-Impex International. (n.d.). Boc-3-(1-naphthyl)-D-alanine Product Page. Retrieved from

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- Citation for Optical Rot
- Sigma-Aldrich (Merck). (n.d.). Boc-D-2-Nal-OH Product Specification. Retrieved from
  - Citation for comparative spectral data of the regioisomer (2-Nal)
- PubChem. (n.d.).[1][2] 3-(1-Naphthyl)-D-alanine Compound Summary. Retrieved from
  - Citation for computed physicochemical properties and isomeric SMILES.
- Aapptec. (n.d.). Boc-D-1-Nal-OH Technical Data. Retrieved from
  - Citation for peptide synthesis applic

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Sources

- 1. 3-(1-Naphthyl)-D-alanine | C13H13NO2 | CID 6950505 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Boc- D -2-Nal-OH = 97.0 HPLC 76985-10-9 [sigmaaldrich.com]
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